

The Biological Function of SFTI-1 in Helianthus annuus: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Sunflower Trypsin Inhibitor-1 (**SFTI-1**), a 14-amino acid bicyclic peptide isolated from the seeds of Helianthus annuus, stands as one of the most potent and stable serine protease inhibitors discovered in nature.[1] Its compact and rigid structure, conferred by a head-to-tail cyclic backbone and a single disulfide bond, makes it an exceptional scaffold for protein engineering and drug design.[2][3] This technical guide provides a comprehensive overview of the biological function of **SFTI-1**, detailing its biosynthesis, mechanism of action, and physiological role in plant defense. Furthermore, it presents key quantitative data on its inhibitory activity, detailed experimental protocols for its study, and visual representations of its biological pathways and experimental workflows.

Introduction

SFTI-1 is the smallest known member of the Bowman-Birk family of serine protease inhibitors. [4] Its primary role in Helianthus annuus is defensive, protecting the seeds from pests and pathogens by inhibiting their digestive enzymes.[5] Beyond its natural function, **SFTI-1** has garnered significant interest in the pharmaceutical industry due to its remarkable stability and amenability to modification. This guide serves as a technical resource for researchers aiming to understand and utilize **SFTI-1** in their work.

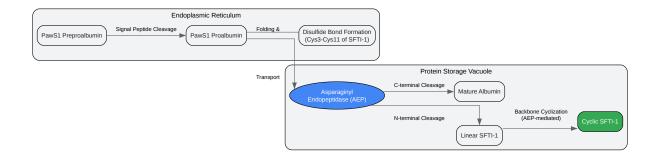


Biosynthesis of SFTI-1

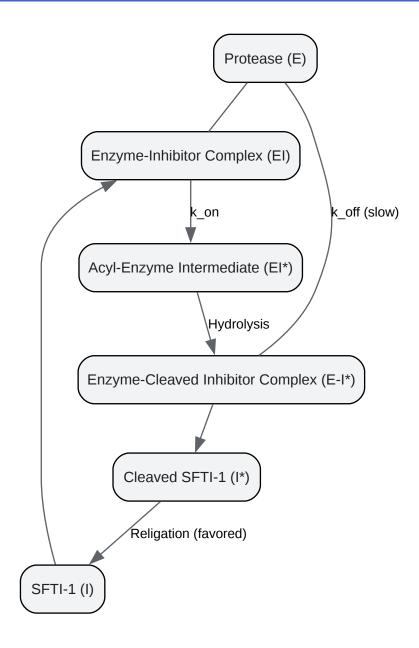
The biosynthesis of **SFTI-1** is a fascinating example of post-translational modification. It is not directly translated from a small gene but is rather excised from a larger precursor protein, the sunflower seed albumin PawS1. This process is mediated by asparaginyl endopeptidase (AEP), also known as legumain.

Signaling Pathway of SFTI-1 Biosynthesis

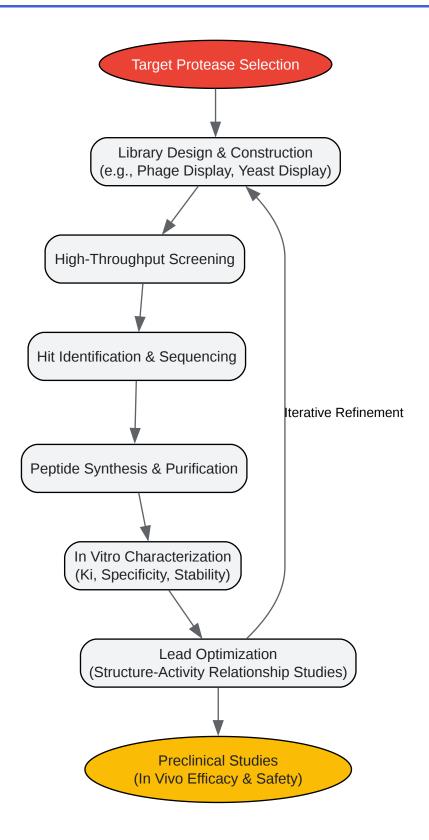












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